

Synthesis of 18-Methylpentacosanoyl-CoA for Research Applications

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Compound of Interest

Compound Name: **18-Methylpentacosanoyl-CoA**

Cat. No.: **B15552200**

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Abstract

This document provides a detailed protocol for the chemical synthesis of **18-Methylpentacosanoyl-CoA**, a long-chain branched acyl-CoA analogue of potential interest in various research fields, including lipid metabolism and drug discovery. The synthesis involves a two-stage process: first, the multi-step synthesis of the free fatty acid, 18-Methylpentacosanoic acid, followed by its activation and coupling to Coenzyme A. This protocol is intended to provide a reproducible methodology for obtaining this compound for research purposes.

Introduction

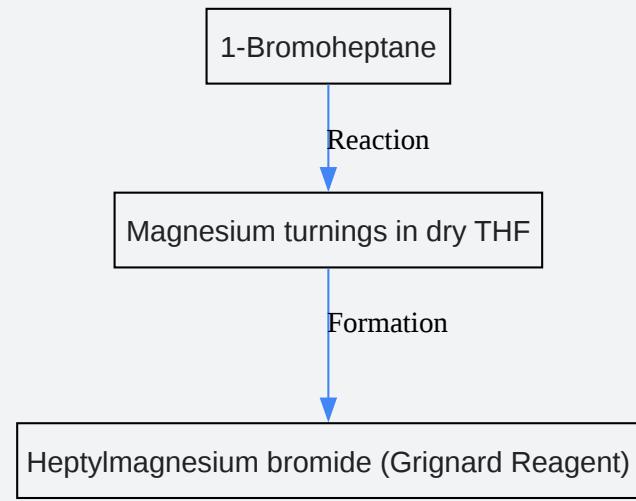
Very-long-chain fatty acids (VLCFAs) and their CoA esters play crucial roles in numerous biological processes, including ceramide synthesis, protein acylation, and as precursors for signaling molecules. Branched-chain fatty acids, in particular, are components of cellular membranes and have been implicated in various physiological and pathological states. The availability of specific, well-characterized long-chain branched acyl-CoA molecules is essential for the detailed investigation of the enzymes and pathways in which they are involved. This document outlines a comprehensive, albeit hypothetical, synthetic route for **18-Methylpentacosanoyl-CoA**, designed to be accessible to researchers with a background in organic synthesis.

Part 1: Synthesis of 18-Methylpentacosanoic Acid

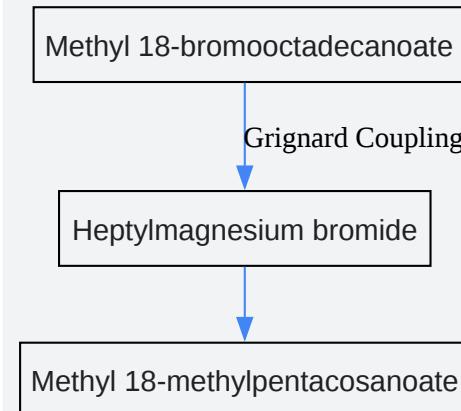
The synthesis of the 18-methylpentacosanoic acid backbone is proposed to be achieved through a Grignard coupling reaction, followed by oxidation and hydrolysis.

Experimental Workflow for 18-Methylpentacosanoic Acid Synthesis

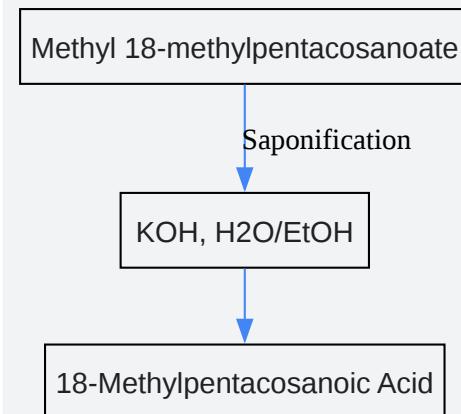
Step 1: Grignard Reagent Formation

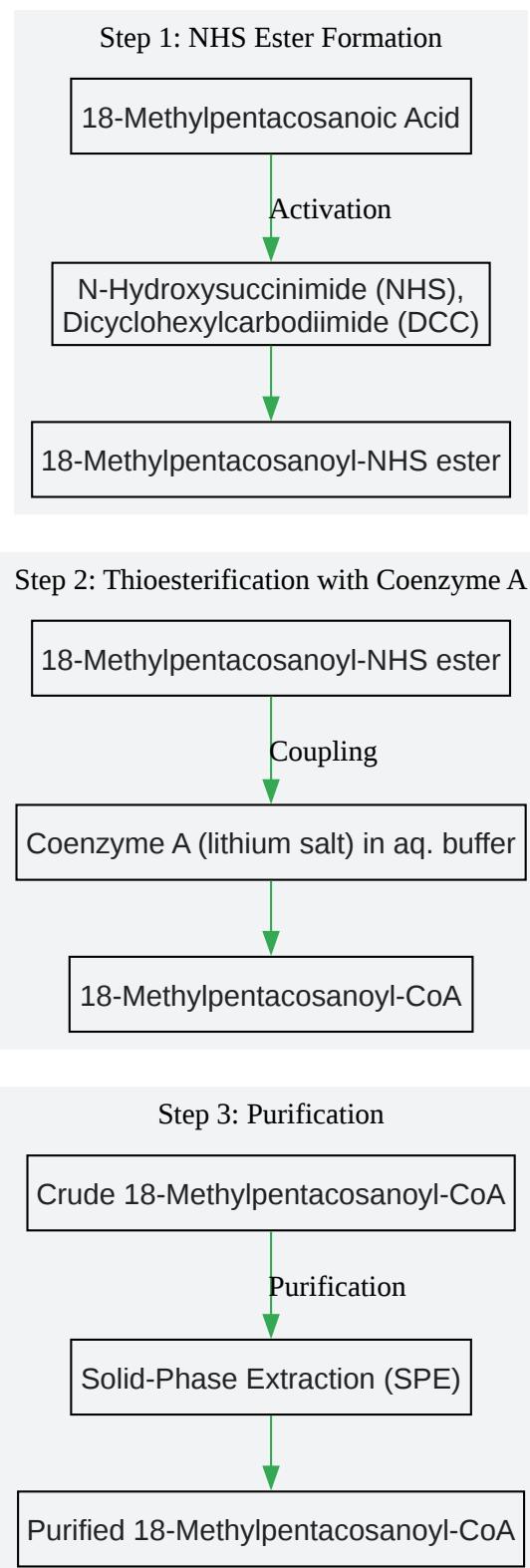


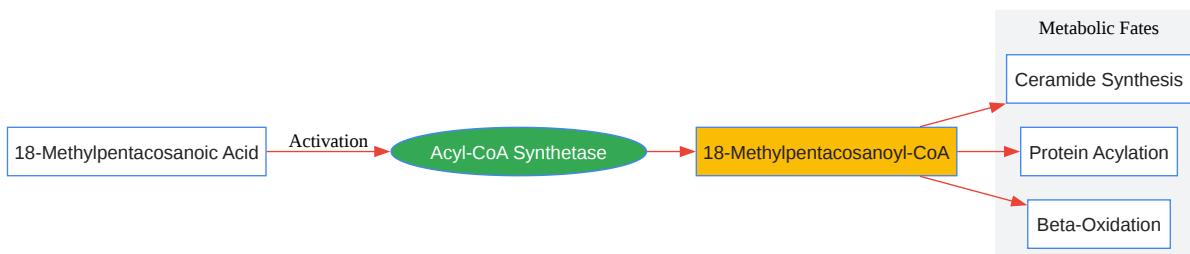
Step 2: Synthesis of Precursor Ester



Step 3: Hydrolysis





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